

acid-catalyzed ring-opening of parasorbic acid

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 6-methyl-5,6-dihydro-2H-pyran-2-one

CAS No.: 10048-32-5

Cat. No.: S585792

Get Quote

Chemical Background and Relevance

Parasorbic acid (**6-methyl-5,6-dihydro-2H-pyran-2-one**) is a lactone naturally found in the berries of the mountain ash (*Sorbus aucuparia*), also known as rowanberries [1] [2]. It serves as a key precursor in the synthesis of **sorbic acid** and **1,3-pentadiene (piperylene)**, both of which are valuable industrial compounds. Sorbic acid is a widely used preservative, while piperylene is a monomer in the production of plastics and resins [3].

The transformation involves an acid-catalyzed ring-opening and decarboxylation sequence. A significant application is the production of 2,4-hexadienoic acid (sorbic acid) and 1,3-pentadiene from 6-methyl-5,6-dihydro-2-pyrone (parasorbic acid), as outlined in a patent from the search results [3].

Generalized Experimental Protocol

The following protocol is adapted from the methods described in patent US20120116119A1, "Production of 2,4-hexadienoic acid and 1,3-pentadiene from 6-methyl-5,6-dihydro-2-pyrone" [3].

Materials

- Reactant:** Parasorbic acid (**6-methyl-5,6-dihydro-2H-pyran-2-one**).

- **Catalyst:** A solid acid catalyst is employed. The patent specifically mentions the use of **niobium pentoxide (Nb₂O₅)** or acidic ion-exchange resins.
- **Solvent:** The reaction can be performed in various solvents. The patent example uses **tetrahydrofuran (THF)**.

Procedure

- **Reaction Setup:** Charge a suitable reaction vessel (such as a round-bottom flask) with parasorbic acid and the solid acid catalyst.
- **Solvent Addition:** Add the solvent (e.g., THF) to the mixture.
- **Heating and Reaction:** Heat the reaction mixture to a temperature of **65°C**.
- **Monitoring and Completion:** Allow the reaction to proceed for a defined period. The patent indicates that under these conditions, parasorbic acid is consumed, and the products are formed.
- **Work-up:** The solid catalyst can be separated from the reaction mixture via filtration. The final products (sorbic acid and piperylene) can then be isolated from the filtrate using standard techniques like distillation or extraction.

Quantitative Reaction Data

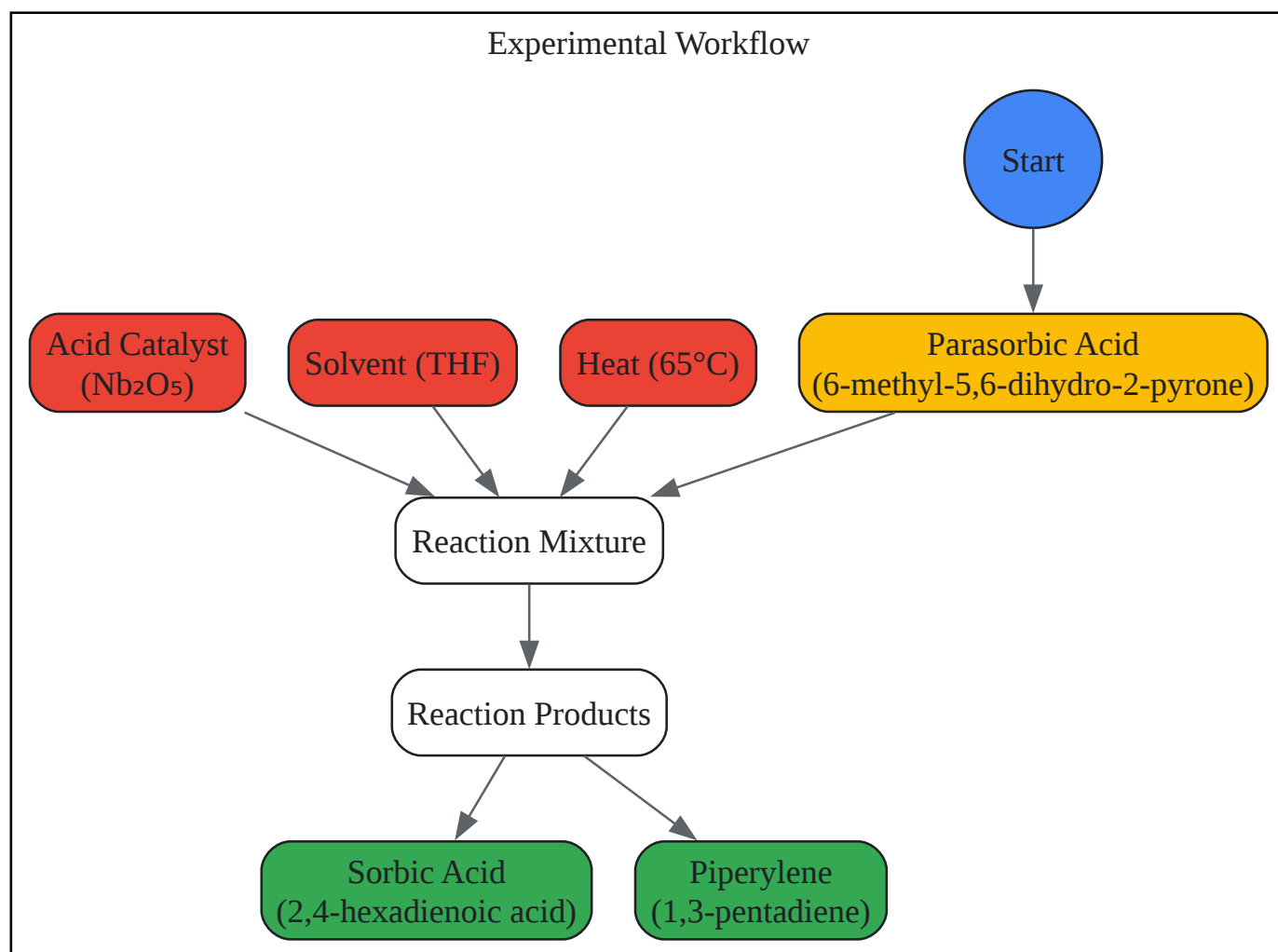
The table below summarizes key parameters and outcomes from the patent for the conversion of parasorbic acid [3].

Parameter	Details / Value	Notes
Primary Reactant	6-methyl-5,6-dihydro-2-pyrone (Parasorbic acid)	-
Catalyst	Niobium pentoxide (Nb ₂ O ₅)	Acidic ion-exchange resins are also cited as an option.
Solvent	Tetrahydrofuran (THF)	-
Reaction Temperature	65°C	-

Parameter	Details / Value	Notes
Products Formed	2,4-Hexadienoic acid (Sorbic acid) & 1,3-Pentadiene (Piperylene)	Confirms the ring-opening and decarboxylation pathway.

Experimental Workflow and Transformation Pathway

The following diagram illustrates the core chemical transformation and the general experimental workflow for the acid-catalyzed ring-opening of parasorbic acid.



[Click to download full resolution via product page](#)

Diagram 1: The workflow for the acid-catalyzed ring-opening and decarboxylation of parasorbic acid, yielding sorbic acid and piperylene.

Key Considerations for Application

- **Catalyst Selection:** The choice of solid acid catalyst (like Nb_2O_5) is crucial as it facilitates the ring-opening and can be easily separated and potentially reused, which is beneficial for process efficiency [3].
- **Toxicity of Precursor:** Please note that parasorbic acid, found in rowanberry seeds, is toxic and can cause indigestion and kidney damage if ingested in excessive amounts. Proper laboratory safety procedures for handling chemicals must be observed [2].
- **Reaction Optimization:** The provided parameters are a starting point. For process scale-up or higher yields, further optimization of catalyst loading, reaction time, and solvent system may be necessary.

I hope these structured application notes provide a solid foundation for your work. Should you require further investigation into specific catalyst preparation methods or isolation techniques, please feel free to ask.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Parasorbic Acid - an overview [sciencedirect.com]
2. Rowan Berries: A Potential Source for Green Synthesis of ... [mdpi.com]
3. Production of 2,4-hexadienoic acid and 1,3-pentadiene ... [patents.google.com]

To cite this document: Smolecule. [acid-catalyzed ring-opening of parasorbic acid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b585792#acid-catalyzed-ring-opening-of-parasorbic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com